

3-Bromo-5-chloro-2-hydroxybenzaldehyde

proper disposal procedures

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Compound of Interest

Compound Name: 3-Bromo-5-chloro-2-hydroxybenzaldehyde

Cat. No.: B034756

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<_ A Guide to the Proper Disposal of **3-Bromo-5-chloro-2-hydroxybenzaldehyde**

Authored by Senior Application Scientist

As researchers and scientists at the forefront of drug development, our work inherently involves the use of novel and reactive chemical compounds. Among these, halogenated aromatic aldehydes like **3-Bromo-5-chloro-2-hydroxybenzaldehyde** (CAS No. 19652-32-5) are valuable synthetic intermediates. However, their utility in the lab is matched by the critical importance of their proper handling and disposal to ensure personnel safety and environmental protection. This guide provides a comprehensive, step-by-step protocol for the safe disposal of this compound, grounded in established safety principles and regulatory compliance.

Hazard Identification and Immediate Safety

Before any disposal procedure begins, a thorough understanding of the compound's hazards is essential. **3-Bromo-5-chloro-2-hydroxybenzaldehyde** is a known irritant.^{[1][2]} It can cause serious eye irritation, skin irritation, and may lead to respiratory irritation if inhaled.^{[1][2]} Therefore, all handling and disposal operations must be conducted with appropriate personal protective equipment (PPE) and engineering controls.

Hazard Class	GHS Pictogram	Precautionary Statement
Skin Irritant (Category 2)	H315: Causes skin irritation.[1] [2]	
Eye Irritant (Category 2A)	H319: Causes serious eye irritation.[1][2]	
Specific Target Organ Toxicity	H335: May cause respiratory irritation.[1][2]	

Immediate Safety Protocols:

- Engineering Controls: Always handle this compound within a certified chemical fume hood to prevent inhalation of dust or vapors.[3] Ensure that safety showers and eyewash stations are readily accessible.[3][4]
- Personal Protective Equipment (PPE): Wear nitrile gloves, a lab coat, and chemical safety goggles.[2][3] If there is a risk of generating dust, a respirator may be necessary.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[4][5]

Waste Characterization and Segregation: A Regulatory Imperative

Under the Resource Conservation and Recovery Act (RCRA), administered by the U.S. Environmental Protection Agency (EPA), any individual or facility that generates chemical waste is responsible for determining if that waste is hazardous.[6][7] This "cradle-to-grave" responsibility is a cornerstone of safe laboratory practice.[6][7]

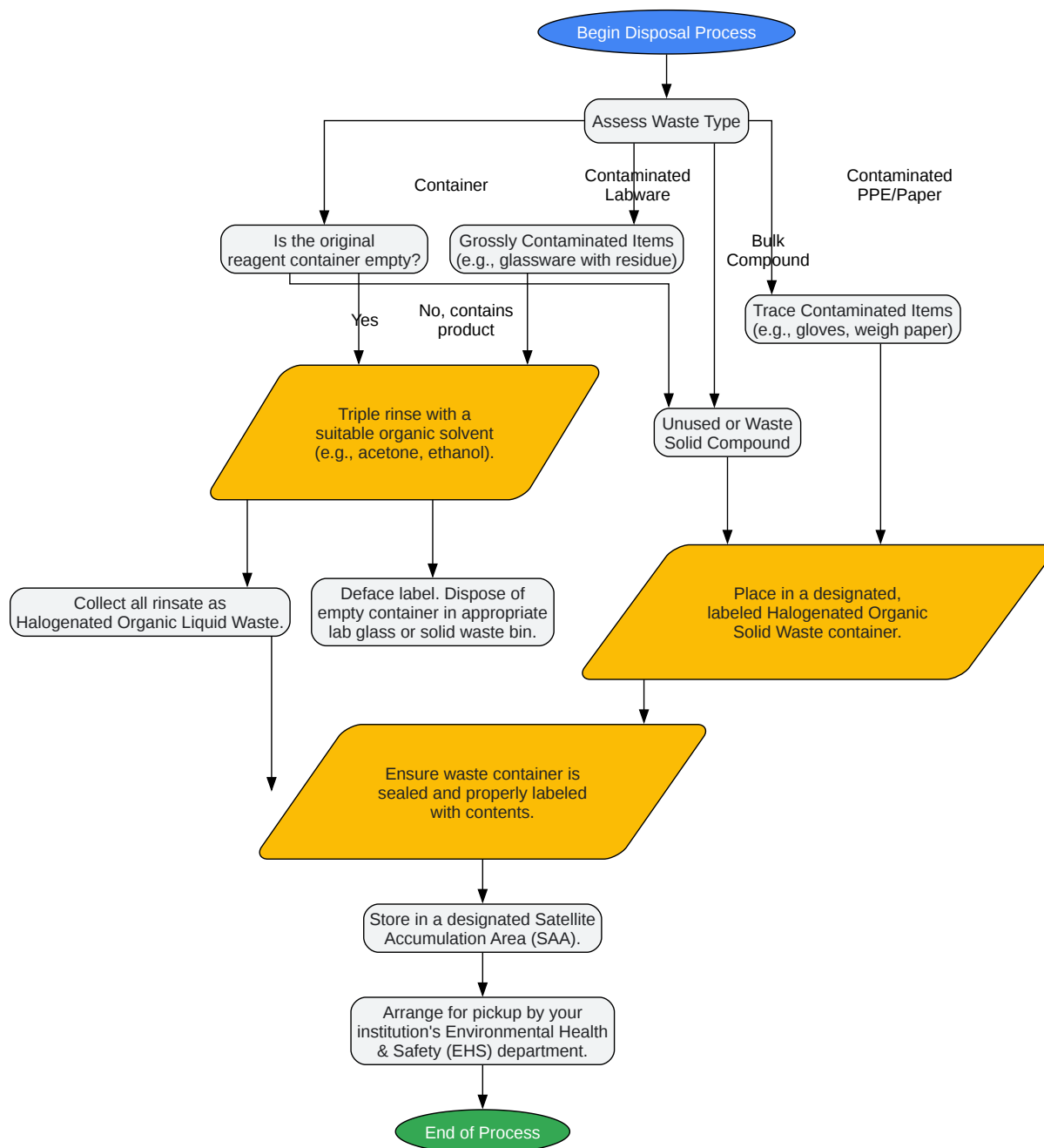
3-Bromo-5-chloro-2-hydroxybenzaldehyde, as a halogenated organic compound, must be treated as hazardous waste. It should never be disposed of down the drain or in regular trash.
[8]

Waste Segregation: Proper segregation is key to safe and compliant disposal. This compound and any materials contaminated with it (e.g., gloves, weighing paper, contaminated glassware) should be collected in a designated hazardous waste container.

- Waste Stream: Halogenated Organic Waste.[9]
- Container: Use a clearly labeled, sealable, and chemically compatible container.[6] Do not use food-grade containers.[6]
- Labeling: The container must be labeled "Hazardous Waste" and list all chemical constituents by their full name.

Step-by-Step Disposal Workflow

The following workflow outlines the decision-making process and procedural steps for the safe disposal of **3-Bromo-5-chloro-2-hydroxybenzaldehyde** and its associated waste.



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Caption: Disposal decision workflow for **3-Bromo-5-chloro-2-hydroxybenzaldehyde**.

Protocol Details:

- Decontaminating Empty Containers:
 - An "empty" container holding this compound must be properly decontaminated before disposal.
 - Triple rinse the container with a small amount of a suitable organic solvent, such as acetone or ethanol.
 - The solvent rinsate is now considered hazardous waste. Collect all rinsate in a designated "Halogenated Organic Liquid Waste" container.
 - Once triple-rinsed, deface the original label on the container and dispose of it according to your institution's policy for clean lab glass or solid waste.
- Disposing of Solid Waste and Contaminated Materials:
 - Collect any unused or waste **3-Bromo-5-chloro-2-hydroxybenzaldehyde** solid, along with any trace-contaminated items (e.g., weighing paper, gloves, paper towels from a small spill cleanup), in a designated, properly labeled "Halogenated Organic Solid Waste" container.^[6]
 - Keep the container closed at all times except when adding waste.^[6] This is a common EPA violation and a critical safety measure to prevent spills and exposure.^[6]
- Storage and Final Disposal:
 - Store the sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA). This area must be in the same room where the waste was generated.^[6]
 - Once the container is full, or on a regular schedule, arrange for pickup by your institution's licensed hazardous waste contractor or Environmental Health & Safety (EHS) department.
 - The ultimate disposal of halogenated organic waste is typically high-temperature incineration at a permitted Treatment, Storage, and Disposal Facility (TSDF).^[10] This

method ensures the complete destruction of the hazardous compounds.[10]

Emergency Procedures: Spill and Exposure

In Case of a Spill:

- Evacuate unnecessary personnel from the immediate area.
- Wearing appropriate PPE, cover the spill with an absorbent material suitable for chemical spills.
- Carefully sweep up the absorbed material and place it in the designated "Halogenated Organic Solid Waste" container.[3]
- Clean the spill area with soap and water.

In Case of Personal Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air. If they are not breathing, provide artificial respiration. Seek medical attention.[2][3]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek immediate medical attention.[3]

By adhering to these protocols, you ensure a compliant, safe, and environmentally responsible approach to the disposal of **3-Bromo-5-chloro-2-hydroxybenzaldehyde**, upholding the highest standards of laboratory safety and scientific integrity.

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